

# Physical and chemical properties of cesium benzoate for lab use.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium benzoate

Cat. No.: B092456

[Get Quote](#)

## An In-depth Technical Guide to Cesium Benzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **cesium benzoate** ( $C_7H_5CsO_2$ ), tailored for its application in a laboratory setting. The information compiled herein covers its structural and molecular data, physicochemical characteristics, and reactivity, supported by experimental protocols and safety information.

### Core Chemical Identity and Structure

**Cesium benzoate** is the cesium salt of benzoic acid, with the CAS Registry Number 17265-04-2.<sup>[1]</sup> Structurally, it is an ionic compound composed of a cesium cation ( $Cs^+$ ) and a benzoate anion ( $C_6H_5COO^-$ ).<sup>[1]</sup> The ionic bond between the heavy alkali metal and the carboxylate group, along with the resonance-stabilized aromatic ring, dictates its primary chemical and physical behaviors.<sup>[1]</sup>

Molecular and Structural Data Summary

Identifier	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> CsO <sub>2</sub>	PubChem[2]
Molecular Weight	254.02 g/mol	PubChem[1][2]
IUPAC Name	cesium;benzoate	EvitaChem[1]
CAS Number	17265-04-2	PubChem[2]
PubChem CID	23685552	PubChem[2]
SMILES	<chem>C1=CC=C(C=C1)C(=O)[O-].[Cs+]</chem>	PubChem[2]
InChI Key	BLUMOBPWAAOPOY-UHFFFAOYSA-M	PubChem[2]

## Physicochemical Properties

**Cesium benzoate** is a solid at room temperature and is characterized as being moderately hygroscopic, meaning it can absorb moisture from the air.[1] Due to its ionic nature, it is generally soluble in polar solvents.[1] Like many simple metal carboxylates, its boiling point is not well-defined because it tends to decompose at elevated temperatures before boiling is observed.[1][3]

### Summary of Physical Properties

Property	Value/Description	Notes
Appearance	White solid (typical)	Varies with purity.
Odor	Odorless	
Solubility	Soluble in polar solvents like water.	The ionic bond between Cs <sup>+</sup> and the benzoate anion facilitates dissolution in polar media.[1]
Boiling Point	Decomposes before boiling.	Thermal decomposition is a key characteristic.[1]
Hygroscopicity	Moderately hygroscopic.	Should be stored in a dry, inert atmosphere.[1][4]

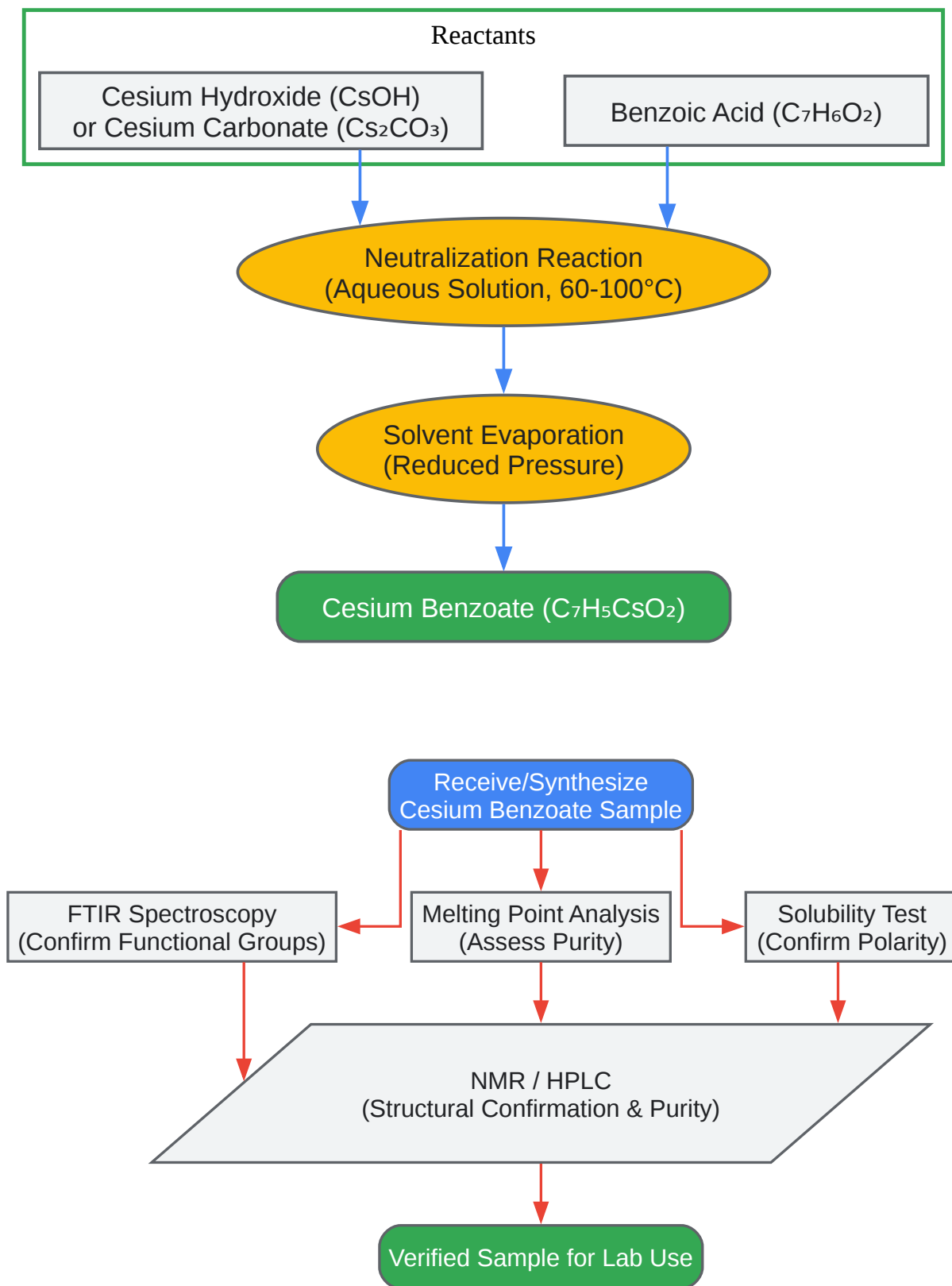
## Chemical Properties and Reactivity

The chemical behavior of **cesium benzoate** is governed by its ionic character and the reactivity of the benzoate anion.[1]

- **Basicity:** In aqueous solution, the benzoate ion, being the conjugate base of a weak acid (benzoic acid), will hydrolyze to produce a slightly alkaline solution.
- **Nucleophilicity:** It can act as a source of the benzoate nucleophile in substitution reactions, for instance, with alkyl halides to form esters.[1]
- **Catalysis:** The cesium ion can act as a Lewis acid, and the compound has been noted for its use as a catalyst in certain polymerization reactions by stabilizing charged intermediates.[1]
- **Thermal Stability:** **Cesium benzoate** decomposes at high temperatures.[3] While specific decomposition products are not detailed in the provided results, the thermal decomposition of metal benzoates can yield ketones, CO<sub>2</sub>, and metal oxides.[5][6] It is noted that decomposition can occur at temperatures above 80°C.[3]

## Logical and Experimental Workflows

Visualizing the processes involved in using and characterizing **cesium benzoate** can clarify laboratory procedures.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Cesium benzoate (EVT-1190794) | 17265-04-2 [evitachem.com]
- 2. Cesium benzoate | C7H5CsO2 | CID 23685552 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cesium Benzoate [groups.google.com]
- 4. 17265-04-2|Cesium benzoate|BLD Pharm [bldpharm.com]
- 5. researchgate.net [researchgate.net]
- 6. par.nsf.gov [par.nsf.gov]
- To cite this document: BenchChem. [Physical and chemical properties of cesium benzoate for lab use.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092456#physical-and-chemical-properties-of-cesium-benzoate-for-lab-use]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)